

Solubility Data for 5-Bromo-DMT

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Compound Focus: 5-Bromo-N,N-Dimethyltryptamine

CAS No.: 17274-65-6

Cat. No.: S583216

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The table below summarizes the available quantitative solubility data for 5-Bromo-DMT from a commercial chemical supplier [1].

Solvent	Approximate Solubility
DMF (Dimethylformamide)	10 mg/mL
Ethanol	20 mg/mL
DMSO (Dimethyl Sulfoxide)	5 mg/mL
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL

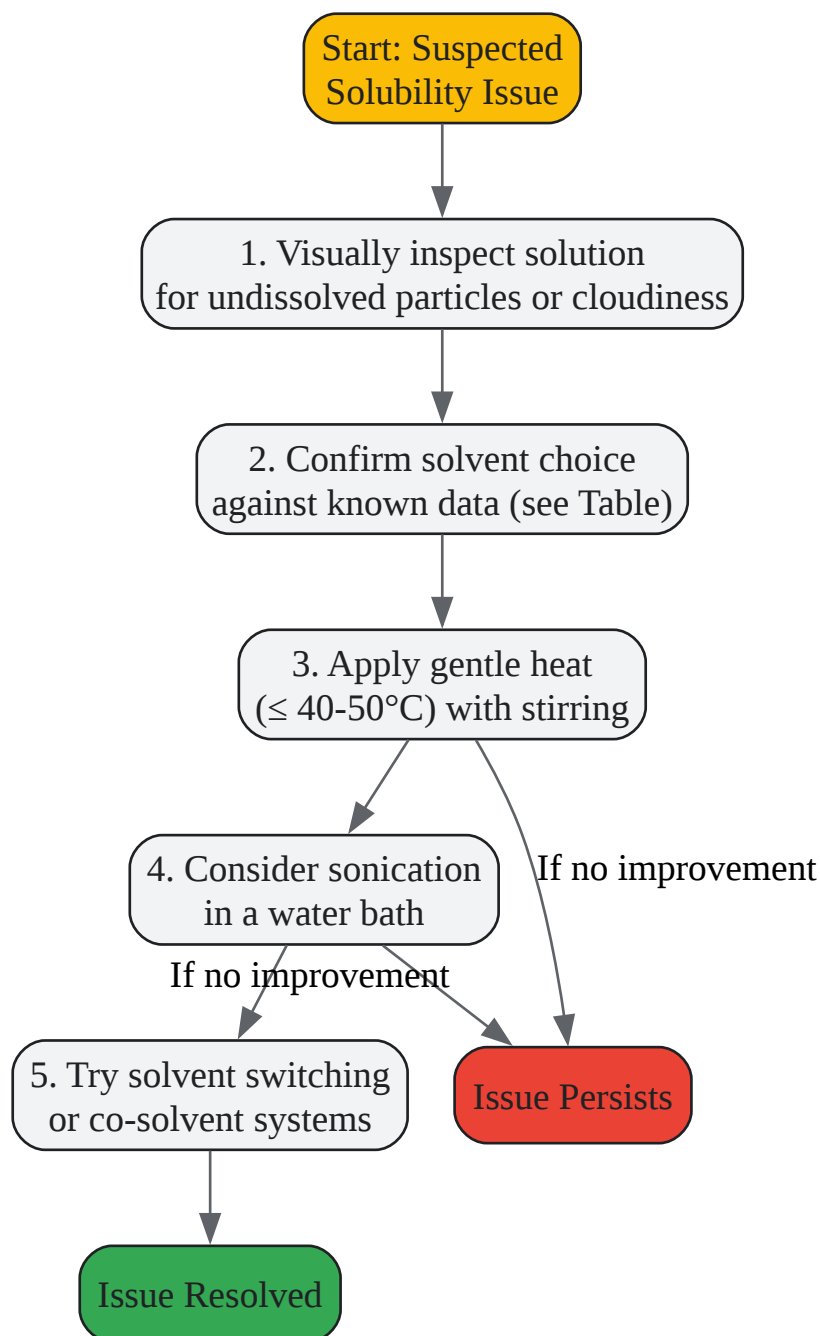
This data can serve as a starting point for solvent selection. **DMSO** and **DMF** are often the first choices for dissolving compounds for *in vitro* assays.

Experimental Protocols and Troubleshooting

Here is a structured guide and FAQ to troubleshoot solubility problems.

Basic Solubility Assessment Workflow

The following diagram outlines a logical approach to solving solubility issues:



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Frequently Asked Questions (FAQs)

Q1: What is the best solvent to prepare a stock solution of 5-Bromo-DMT for cell culture assays?

- **A:** For biological assays, **DMSO** is typically the preferred solvent for preparing concentrated stock solutions (e.g., 10-100 mM) due to its excellent solvating power and compatibility with many *in vitro* systems [1]. A stock solution in DMSO can then be diluted into aqueous buffers; the final DMSO concentration in the assay should generally be kept below 0.1-1% to avoid cytotoxicity.

Q2: My compound is not dissolving in the chosen solvent. What steps should I take?

- **A:** Follow this sequence:
 - **Confirm Solvent:** Double-check you are using a solvent from the known list (e.g., DMSO, DMF, Ethanol) [1].
 - **Apply Gentle Heat:** Warm the solution slightly (e.g., to 40-50°C) using a water bath or hot plate stirrer. Avoid high temperatures that may degrade the compound.
 - **Sonication:** Subject the solution to brief periods of sonication in a water bath sonicator. This uses sound energy to disrupt aggregates and aid dissolution.
 - **Use Co-solvents:** If the compound must be in an aqueous buffer, consider a co-solvent system. For example, first dissolve in a small volume of DMSO (e.g., 10% of final volume), then add the required aqueous buffer (e.g., PBS) while vortexing.

Q3: Why is understanding the solubility and pharmacology of 5-Bromo-DMT important for my research?

- **A:** Solubility directly impacts the validity of your experimental results. Poor solubility can lead to inaccurate dosing, compound precipitation, and false negatives/positives in assays. Furthermore, recent studies highlight that 5-Bromo-DMT is a **serotonin receptor agonist** with a unique profile: it activates the 5-HT_{2A} receptor but does not induce a head-twitch response (a behavioral proxy for hallucinogenic effects) in mice, suggesting it may be a **non-hallucinogenic psychoplastogen** with rapid antidepressant properties [2] [3]. Ensuring it is properly dissolved is crucial for studying these promising therapeutic effects.

Key Experimental Protocols from Recent Research

To contextualize your work, here are methodologies from a recent authoritative study [3].

- **In Vitro Receptor Binding & Functional Assays**
 - **Cell Lines:** CHO/K1 cells stably expressing human 5-HT_{1A}, 2A, 2B, and 2C receptors; HEK293 cells expressing the human serotonin transporter (SERT).
 - **Membrane Preparation:** Cells are harvested, homogenized in buffer, and centrifuged to obtain membrane pellets for radioligand binding assays.
 - **Key Measurements:**

- **Radioligand Binding:** Determine affinity (K_i) for different receptors and SERT.
 - **Calcium Mobilization (for 5-HT_{2A}R):** Measure functional activation (EC_{50}) using a fluorescent calcium-sensitive dye.
 - **cAMP Accumulation Inhibition (for 5-HT_{1A}R):** Assess functional activity.
 - **[³H]5-HT Uptake Inhibition:** Determine SERT inhibition (IC_{50}).
- **In Vivo Behavioral & Molecular Studies (Mice)**
 - **Head Twitch Response (HTR):** A key test for 5-HT_{2A}R-mediated psychedelic potential. The study found 5-Bromo-DMT did **not** induce HTR, unlike other analogs [3].
 - **Forced Swim Test (FST):** Used to evaluate antidepressant-like effects. A single administration of 5-Bromo-DMT (10 mg/kg, i.p.) significantly reduced immobility time [3].
 - **Gene Expression Analysis:** Brain tissues (prefrontal cortex, hippocampus) are analyzed for plasticity-related immediate early genes (e.g., *Arc*, *Egr-1*, *Egr-2*, *Egr-3*) via qPCR or other methods. 5-Bromo-DMT was found to upregulate these genes [3].
 - **Dendritic Growth In Vitro:** Mouse primary cortical neurons are treated and then immunostained to visualize and quantify dendritic complexity and growth [3].

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References

1. - 5 -N, N- BROMO | 17274-65-6 DIMETHYLTRYPTAMINE [chemicalbook.com]
2. - 5 - Bromo - Wikipedia DMT [en.wikipedia.org]
3. Neuropharmacology of halogenated DMT analogs [nature.com]

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